

Personal protective equipment for handling 1-(Oxolane-3-carbonyl)azetidin-3-ol

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Compound of Interest

Compound Name: 1-(Oxolane-3-carbonyl)azetidin-3-ol

Cat. No.: B1489031

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Essential Safety and Handling Guide for 1-(Oxolane-3-carbonyl)azetidin-3-ol

This guide provides crucial safety and logistical information for handling **1-(Oxolane-3-carbonyl)azetidin-3-ol** in a laboratory setting. The following procedures are based on the safety data for the closely related compound, Azetidin-3-ol hydrochloride, and should be adapted to your specific laboratory conditions and risk assessment.

Hazard Identification and Personal Protective Equipment

While a specific Safety Data Sheet (SDS) for **1-(Oxolane-3-carbonyl)azetidin-3-ol** is not readily available, the hazards are anticipated to be similar to those of Azetidin-3-ol hydrochloride. The primary known hazards include acute oral toxicity, skin irritation, serious eye damage, and potential respiratory irritation.^[1] Therefore, stringent adherence to personal protective equipment (PPE) protocols is mandatory.

Personal Protective Equipment (PPE)	Specification	Purpose
Eye Protection	Safety glasses with side-shields or goggles.	To prevent eye contact which can cause serious damage.
Face Protection	Face shield.	To be used in addition to goggles when there is a splash hazard.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact and irritation. [2]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.	To protect the skin from accidental exposure.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be required for handling large quantities or in case of insufficient ventilation.	To avoid inhalation of dust or vapors, which may cause respiratory irritation. [1]

Operational Handling and Storage

Proper handling and storage are critical to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)
- Avoid the formation of dust and aerosols.
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[3]
- Keep in a cool environment. For long-term storage, refer to the supplier's recommendation, which for similar compounds is often at -20°C or -80°C.[1]
- Store locked up.[1]

Emergency Procedures and First Aid

In the event of exposure or spillage, immediate and appropriate action is essential.

Exposure Scenario	First Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water and soap.[1] If skin irritation occurs, get medical advice/attention.[2]
Inhalation	Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[1][3]

Spill Response:

- Evacuate personnel from the immediate area.
- Wear appropriate PPE as detailed above.

- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.
- For large spills, contain the spill and prevent it from entering drains.
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

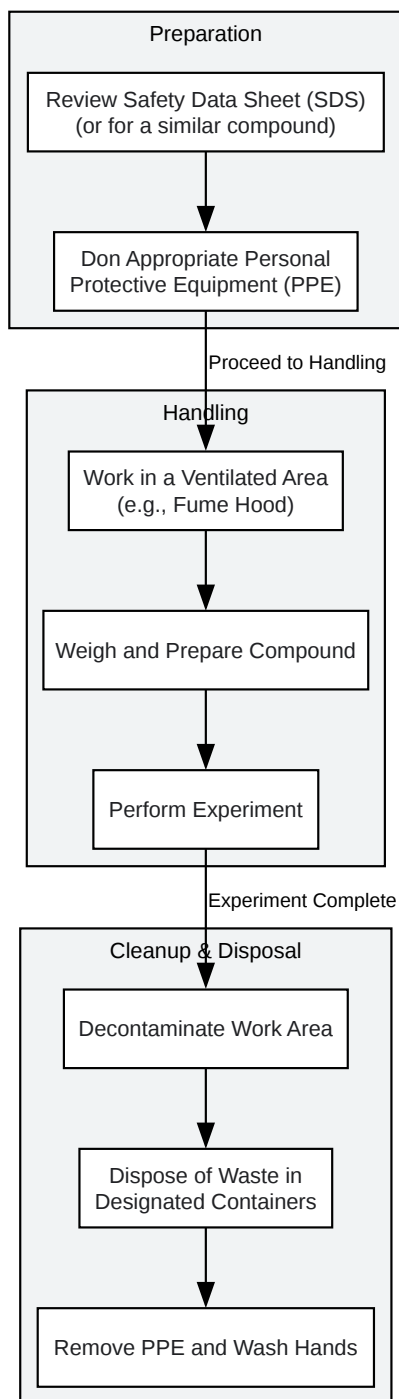
All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Contaminated Materials: Used containers, contaminated labware, and spill cleanup materials should be collected in a designated, labeled hazardous waste container.
- Unused Product: Dispose of unused or expired product as hazardous waste. Do not dispose of it down the drain.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **1-(Oxolane-3-carbonyl)azetidin-3-ol**.

Workflow for Handling 1-(Oxolane-3-carbonyl)azetidin-3-ol

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **1-(Oxolane-3-carbonyl)azetidin-3-ol**.

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